

Essential Safety and Handling Guide for N,N-Diisopropylethylamine (DIPEA)

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Compound of Interest

Compound Name: *N,N-Diisopropylethylamine*

Cat. No.: *B045302*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **N,N-Diisopropylethylamine** (DIPEA), also known as Hünig's base. Adherence to these procedures is essential for ensuring laboratory safety.

N,N-Diisopropylethylamine is a highly flammable, corrosive, and toxic chemical that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2][3]} It is harmful if swallowed or inhaled.^{[1][2][4]} Therefore, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against exposure to DIPEA.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[1]
- A face shield is also recommended to provide additional protection.^[2]

Skin Protection:

- Gloves: Chemical-resistant gloves are required.[1][5] Always inspect gloves for integrity before use. Suitable materials include butyl rubber or nitrile rubber.
- Protective Clothing: Wear appropriate protective clothing to prevent skin exposure, including a lab coat, apron, or coveralls.[2] Fire/flame resistant and impervious clothing should be worn.[1]
- Footwear: Safety footwear or chemical-resistant boots should be worn.[5]

Respiratory Protection:

- Work in a well-ventilated area, preferably under a chemical fume hood.[3][6]
- If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[2]

Safe Handling and Storage

Handling:

- Always handle DIPEA in a well-ventilated area or a chemical fume hood.[1][3]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not breathe vapors or mist.[2][4]
- Use non-sparking tools and explosion-proof equipment.[2]
- Ground and bond containers when transferring material to prevent static discharge.[2]
- Do not eat, drink, or smoke in areas where DIPEA is handled.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2]

- Store in a flammables area.[2]
- Store locked up.[1]
- Incompatible with strong oxidizing agents, strong acids, and metals such as aluminum, zinc, and copper.[2]

Emergency Procedures and First Aid

Immediate action is critical in the event of exposure to DIPEA.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[2][7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][7]

Spill and Leak Procedures:

- Evacuate personnel from the area.
- Remove all sources of ignition.[1]
- Ventilate the area.
- Wear appropriate PPE as described above.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[2]
- Collect the absorbed material into a suitable, labeled container for disposal.[2]
- Do not allow the spill to enter drains or waterways.[1]

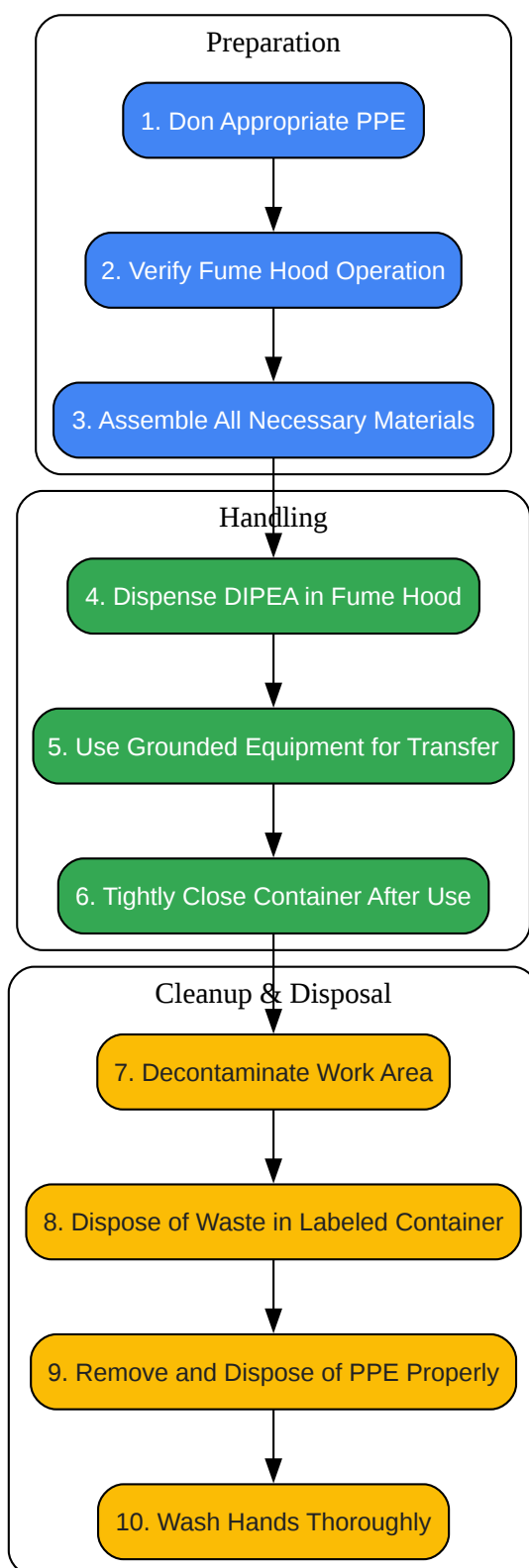
Disposal Plan

- Dispose of DIPEA and any contaminated materials as hazardous waste.
- All waste must be disposed of in accordance with local, state, and federal regulations.[1]
- Use a licensed professional waste disposal service to dispose of this material.
- Contaminated packaging should be treated as the product itself.

Quantitative Data Summary

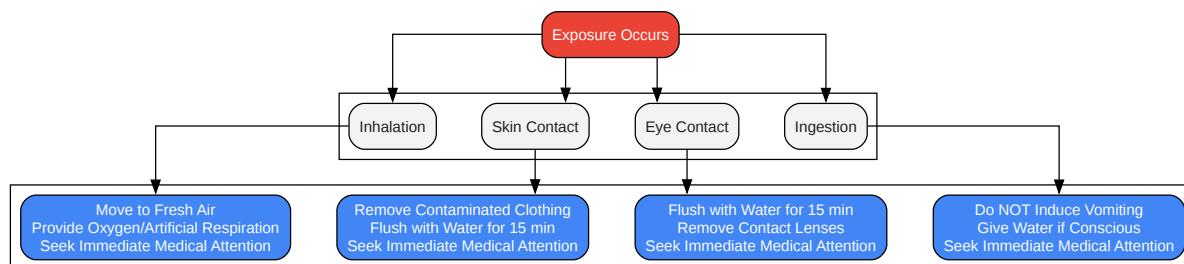
Property	Value
CAS Number	7087-68-5[1]
Molecular Formula	C8H19N[3]
Molar Mass	129.25 g/mol [8]
Appearance	Colorless to light yellow liquid[2]
Flash Point	6 °C (42.8 °F)[2]
Boiling Point	127 °C (260.6 °F)[9]
Lower Explosion Limit	0.7% by vol[2]
Upper Explosion Limit	6.3% by vol[2]

Procedural Workflows



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Caption: Workflow for the safe handling of **N,N-Diisopropylethylamine**.



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Caption: Emergency first aid procedures for **N,N-Diisopropylethylamine** exposure.

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